

Application Notes and Protocols for TRK-380

Stock Solution Preparation

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Compound of Interest

Compound Name: TRK-380

Cat. No.: B1191862

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Introduction

TRK-380, also known as TAC-301, is a potent and selective agonist for the β 3-adrenoceptor.^[1]^[2]^[3]^[4] As a crucial tool in pharmacological research and drug development, particularly in studies related to conditions like overactive bladder, the accurate and consistent preparation of **TRK-380** stock solutions is paramount for obtaining reproducible experimental results.^[5]^[6] These application notes provide detailed protocols for the preparation, storage, and handling of **TRK-380** stock solutions to ensure their stability and efficacy.

Data Presentation

A summary of the key quantitative data for **TRK-380** is presented in the table below. It is critical for researchers to always refer to the Certificate of Analysis (CoA) provided by the supplier for batch-specific information, especially the molecular weight, as this can vary.

Property	Value	Source(s)
Synonyms	TAC-301	[1][2][3][7]
CAS Number	1234423-98-3	[7]
Molecular Formula	C ₁₆ H ₁₄ Cl ₃ NO ₂ S (Note: Varies by source)	[7]
Molecular Weight (g/mol)	390.7 (Note: Varies by source, confirm with CoA)	[7]
Appearance	Solid powder	[1][2][7][8]
Purity	>98% (or refer to CoA)	[1][2][7][8]
Solubility	Soluble in DMSO, insoluble in water	[1][2][7][8]
Recommended Solvent	Dimethyl sulfoxide (DMSO)	[1][2][7][8][9][10]
Short-term Storage (Solid)	Dry, dark, and at 0 - 4°C (days to weeks)	[1][2][7][8]
Long-term Storage (Solid)	-20°C (months to years)	[1][2][7][8]
Short-term Storage (Stock Solution)	0 - 4°C (days to weeks)	[1]
Long-term Storage (Stock Solution)	-20°C (months)	[1][2][7][8]
Shelf Life (Solid)	>2 years if stored properly	[1][2][8]

Experimental Protocols

Protocol 1: Preparation of a 10 mM TRK-380 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **TRK-380**. It is imperative to use the molecular weight provided on the Certificate of Analysis for your specific lot of **TRK-380**. The molecular weight of 390.7 g/mol is used here as an example.

Materials:

- **TRK-380** solid powder
- Anhydrous/molecular sieve-dried Dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials (amber or covered in foil)
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile, filtered pipette tips

Procedure:

- Pre-handling: Before opening, gently tap the vial of **TRK-380** to ensure all the powder is at the bottom.
- Calculation of Mass: Calculate the mass of **TRK-380** required to make the desired volume of a 10 mM stock solution.
 - Formula: $\text{Mass (mg)} = \text{Desired Volume (mL)} \times 10 \text{ (mM)} \times \text{Molecular Weight (g/mol)} / 1000$
 - Example for 1 mL of 10 mM stock (using MW = 390.7 g/mol): $\text{Mass (mg)} = 1 \text{ mL} \times 10 \text{ mM} \times 390.7 \text{ g/mol} / 1000 = 3.907 \text{ mg}$
- Weighing: Carefully weigh out the calculated mass of **TRK-380** powder and place it into a sterile microcentrifuge tube.
- Solubilization: Add the calculated volume of DMSO to the tube containing the **TRK-380** powder.
- Mixing: Tightly cap the tube and vortex thoroughly until the powder is completely dissolved. Gentle warming in a 37°C water bath or brief sonication can aid dissolution if necessary.^[11] Visually inspect the solution to ensure there are no visible particles.

- Aliquoting and Storage: To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile, light-protected tubes.^[11] Store the aliquots at -20°C for long-term use.^{[1][2][7][8]}

Protocol 2: Preparation of Working Solutions

Important Considerations:

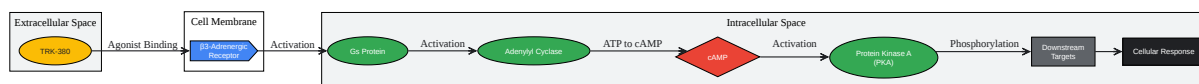
- **TRK-380** is insoluble in aqueous solutions.^{[1][2][7][8]} To prevent precipitation, it is crucial to perform serial dilutions in your final cell culture medium or aqueous buffer.
- The final concentration of DMSO in your experimental setup should be kept low (typically $\leq 0.1\%$) to avoid solvent-induced cellular toxicity.^[7] Always include a vehicle control (medium with the same final DMSO concentration) in your experiments.^[10]

Procedure:

- Thaw Stock Solution: Thaw a single aliquot of the **TRK-380** stock solution at room temperature.
- Intermediate Dilution (Optional but Recommended): Prepare an intermediate dilution of the stock solution in cell culture medium or buffer. This can help to minimize precipitation.
- Final Dilution: Add the appropriate volume of the stock or intermediate solution to your final experimental volume to achieve the desired working concentration. Mix gently but thoroughly.

Mandatory Visualizations

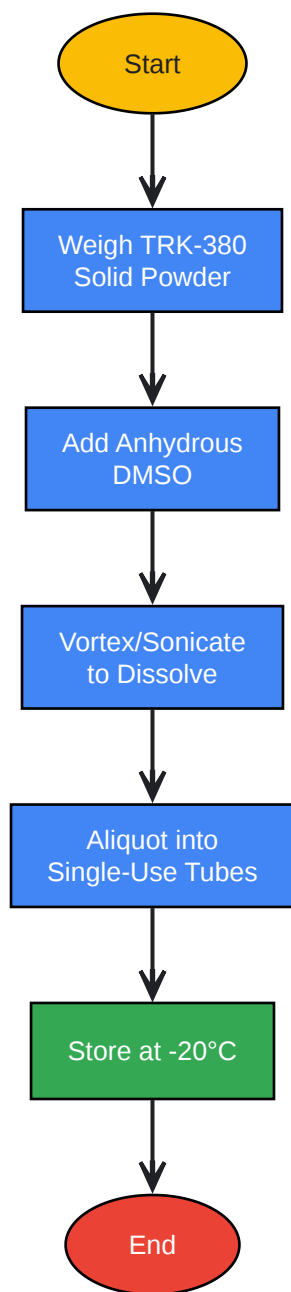
Signaling Pathway of TRK-380 as a $\beta 3$ -Adrenoceptor Agonist



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Caption: β_3 -Adrenoceptor signaling pathway activated by TRK-380.

Experimental Workflow for TRK-380 Stock Solution Preparation



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Caption: Workflow for preparing **TRK-380** stock solutions.

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- To cite this document: BenchChem. [Application Notes and Protocols for TRK-380 Stock Solution Preparation]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1191862/docs#application-notes-and-protocols-for-trk-380-stock-solution-preparation>]

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